

# asperulosidic acid iridoid glycoside chemical class

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## Compound Focus: Asperulosidic Acid

CAS No.: 25368-11-0

Cat. No.: S519562

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## Chemical Profile and Classification

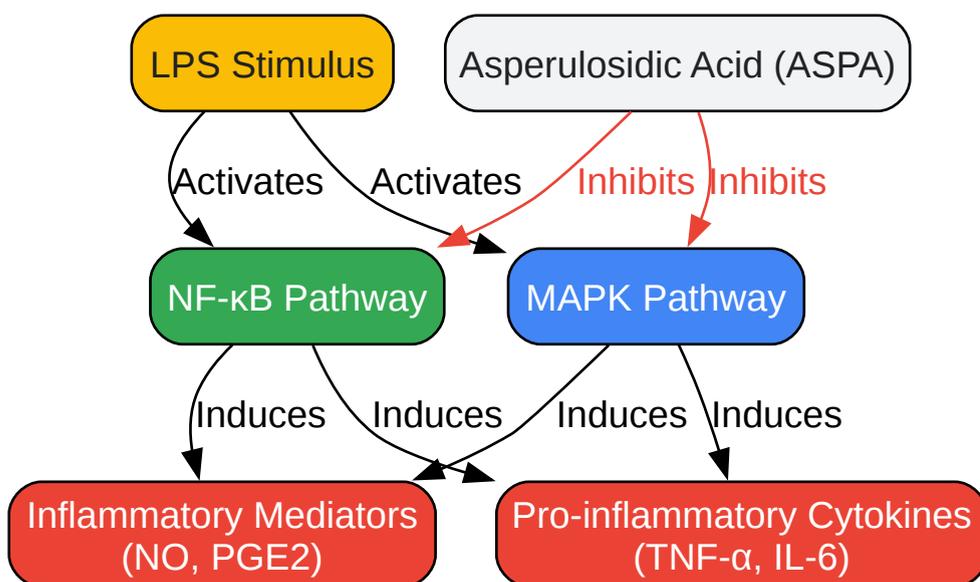
**Asperulosidic acid** is a monoterpene-derived compound classified as an **iridoid glycoside** [1] [2]. Here are its core chemical characteristics:

Property	Description
IUPAC Name	(1S,4aS,5S,7aS)-5-hydroxy-7-(hydroxymethyl)-1-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-1,4a,5,7a-tetrahydrocyclopenta[c]pyran-4-carboxylic acid [3]
Molecular Formula	C <sub>18</sub> H <sub>22</sub> O <sub>11</sub> [1]
Molecular Weight	390.34 g/mol [3]
CAS Number	25368-11-0 [4]
Chemical Class	Iridoid glycoside (cyclopentane-pyran monoterpene) [2]

Property	Description
Solubility	Highly soluble in water [1]
Glycosidic Bond	O-glycosidic bond with glucose at the C-1 hydroxyl group [1] [2]

## Biological Activities and Mechanisms of Action

**Asperulosidic acid** exhibits multiple pharmacological activities, with the most well-documented being its **anti-inflammatory** effect. The primary molecular mechanisms involve the suppression of the **NF- $\kappa$ B** and **MAPK** signaling pathways [5] [1].



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Diagram of the anti-inflammatory mechanism of **asperulosidic acid** via NF- $\kappa$ B and MAPK pathways. [5]

Quantitative data from studies using **LPS-induced RAW 264.7 macrophage cells** demonstrates its potent anti-inflammatory effects [5]:

Measured Parameter	Effect of Asperulosidic Acid	Key Details
Nitric Oxide (NO)	Significant decrease	Concentration-dependent inhibition [5]
Prostaglandin E2 (PGE2)	Significant decrease	Inhibited at 80 and 160 µg/mL [5]
TNF-α & IL-6	Significant decrease	Reduced at protein and mRNA levels [5]
iNOS & COX-2	Downregulation	Reduced protein and mRNA expression [5]
IκB-α phosphorylation	Inhibition	Prevents NF-κB activation [5]
ERK & JNK phosphorylation	Inhibition	Suppresses MAPK signaling; p38 effect was not significant [5]

Beyond inflammation, research also indicates potential therapeutic applications for **neuroprotection** and as an **anti-obesity** agent [6] [1].

## Experimental Protocols and Analytical Methods

For researchers looking to isolate, quantify, or study **asperulosidic acid**, here are established experimental protocols and analytical methodologies.

### In Vitro Anti-Inflammatory Assay Protocol

This is a standard protocol for evaluating anti-inflammatory activity using macrophage cells [5].

- **1. Cell Line:** RAW 264.7 murine macrophage cells.
- **2. Cell Culture:** Grow in appropriate medium (e.g., DMEM) with 10% FBS.
- **3. Inflammation Induction:** Stimulate cells with **Lipopolysaccharide (LPS)** at 50 ng/mL.
- **4. Compound Treatment:** Co-treat cells with **asperulosidic acid** at various concentrations (e.g., 40, 80, 160 µg/mL). Include a control group without treatment.
- **5. Viability Check:** Use the MTT assay to ensure treatments are non-cytotoxic at these concentrations.

- **6. Measure Outcomes:**
  - **NO Production:** Quantify using the Griess reaction.
  - **PGE2, TNF- $\alpha$ , IL-6:** Measure using ELISA kits.
  - **mRNA Expression:** Analyze iNOS, COX-2, TNF- $\alpha$ , IL-6 via RT-qPCR.
  - **Protein Expression & Phosphorylation:** Assess via Western Blot for iNOS, COX-2, and phosphorylated I $\kappa$ B- $\alpha$ , ERK, JNK, p38.

## HPLC Analytical Method for Quantification

A validated HPLC-PDA method can simultaneously quantify **asperulosidic acid** in plant extracts [4].

- **Instrument:** HPLC system with Photodiode Array (PDA) detector.
- **Column:** Reverse-phase C18 column (e.g., Shiseido Capcell Pak C18 UG120, 4.6 mm x 250 mm, 5  $\mu$ m).
- **Mobile Phase:**
  - Solvent A: 0.1% formic acid in water (v/v)
  - Solvent B: Acetonitrile
- **Gradient Elution:**
  - 0 - 5 min: 100% A
  - 5 - 30 min: 100% A to 65% A (linear gradient)
  - 30 - 35 min: 60% A to 100% A (linear gradient, re-equilibration)
- **Flow Rate:** 1.0 mL/min
- **Column Temperature:** 30°C
- **Injection Volume:** 10  $\mu$ L
- **Detection Wavelength:** 230-240 nm (optimal for iridoids with  $\alpha,\beta$ -unsaturated ester structures) [4]
- **Sample Preparation:** Extract plant material (e.g., *Morinda citrifolia*) with water or 70% methanol using sonication, then filter (0.22  $\mu$ m) before injection [4].

## Natural Sources and Comparison with Asperuloside

**Asperulosidic acid** is found alongside its analog, **asperuloside**, in several medicinal plants from the Rubiaceae family [5] [1] [7]. The key differences between them are summarized below:

Aspect	Asperulosidic Acid	Asperuloside
Core Structure	Iridoid glycoside with a <b>carboxylic acid group</b> (-COOH) at C-4 [4].	Iridoid glycoside with a <b>methyl ester group</b> (-COOCH <sub>3</sub> ) at C-4 [2].
Molecular Formula	C <sub>18</sub> H <sub>22</sub> O <sub>11</sub> [1]	C <sub>18</sub> H <sub>22</sub> O <sub>11</sub> [1]
Anti-inflammatory Effect	Strong; inhibits NF-κB, ERK, and JNK, but <b>not p38</b> [5].	Strong; inhibits NF-κB, ERK, JNK, and <b>p38</b> [5].
Natural Sources	<i>Hedyotis diffusa</i> , <i>Morinda citrifolia</i> (Noni), <i>Gardenia jasminoides</i> [5] [4] [8].	<i>Hedyotis diffusa</i> , <i>Morinda citrifolia</i> (Noni), <i>Eucommia ulmoides</i> [5] [1] [4].

## Knowledge Gaps and Future Research Directions

While the current data is promising, several areas require further investigation to fully realize the therapeutic potential of **asperulosidic acid**:

- **Detailed Pharmacokinetics:** More comprehensive ADME (Absorption, Distribution, Metabolism, Excretion) studies are needed [2].
- **In Vivo Efficacy & Safety:** Robust data from animal models and eventual clinical trials are necessary [1].
- **Synergistic Effects:** Its interaction with other compounds in natural extracts warrants further study [8].

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